

Spectroscopic Profile of Occidentalol: A Technical Guide

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Compound of Interest

Compound Name: Occidentalol

Cat. No.: B15194147

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Occidentalol**, a naturally occurring sesquiterpene alcohol. The information presented herein is essential for the identification, characterization, and analysis of this compound in research and drug development settings. This document includes tabulated nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, detailed experimental protocols for acquiring such data, and a workflow diagram for spectroscopic analysis.

Spectroscopic Data of Occidentalol

The following tables summarize the key spectroscopic data for **Occidentalol** (C₁₅H₂₄O, Molecular Weight: 220.35 g/mol) [1][2][3].

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Note: Specific ¹H NMR data for **Occidentalol**, including chemical shifts and coupling constants, were not available in the public domain at the time of this compilation.

¹³C NMR (Carbon-13 NMR) Data

Note: Specific ¹³C NMR chemical shift data for **Occidentalol** was not available in the public domain at the time of this compilation.

Infrared (IR) Spectroscopy

Note: A specific list of IR absorption bands for pure **Occidentalol** was not available in the public domain. The following are characteristic absorption ranges for the functional groups present in **Occidentalol**.

Functional Group	Characteristic Absorption (cm ⁻¹)
O-H stretch (alcohol)	3200-3600 (broad)
C-H stretch (sp ³ hybridized)	2850-3000
C=C stretch (alkene)	1640-1680
C-O stretch (alcohol)	1050-1260

Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) Data

Occidentalol has been analyzed using GC-MS. The retention time and arithmetic retention index on a DB-5 column have been reported as 30.88 minutes and 1550, respectively[4].

Electron Ionization Mass Spectrum (EI-MS)

The mass spectrum of **Occidentalol** is characterized by a molecular ion peak and several fragment ions. While a full fragmentation pattern was not explicitly available, the molecular weight of 220.35 g/mol confirms the [M]⁺• peak at m/z 220[1][2][3]. Common fragments for sesquiterpenoids can be expected.

Experimental Protocols

The following sections detail generalized experimental methodologies for obtaining the spectroscopic data presented above. These protocols are based on standard techniques for the analysis of natural products like sesquiterpenes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A sample of pure **Occidentalol** (typically 5-25 mg for ^1H NMR and 50-100 mg for ^{13}C NMR) is dissolved in a deuterated solvent, commonly chloroform-d (CDCl_3), in a 5 mm NMR tube[5][6][7][8][9]. Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (0.00 ppm).

Instrumentation and Parameters: NMR spectra are typically recorded on a spectrometer operating at a frequency of 400 MHz or higher for protons.

- ^1H NMR: Standard pulse sequences are used to acquire the proton spectrum. Key parameters include the spectral width, acquisition time, relaxation delay, and number of scans.
- ^{13}C NMR: Proton-decoupled spectra are typically acquired to simplify the spectrum to single lines for each unique carbon atom.

Infrared (IR) Spectroscopy

Sample Preparation: For analysis of a neat liquid sample like an essential oil containing **Occidentalol**, a thin film can be prepared between two potassium bromide (KBr) plates[3][10][11][12]. Alternatively, Attenuated Total Reflectance (ATR)-FTIR spectroscopy can be used, where a drop of the sample is placed directly on the ATR crystal[13][14][15]. For solid samples, a KBr pellet can be prepared by grinding a small amount of the sample with KBr powder and pressing it into a transparent disk[3][10][11][12].

Instrumentation and Parameters: A Fourier-Transform Infrared (FTIR) spectrometer is used to record the spectrum. The spectrum is typically scanned over the mid-infrared range (e.g., 4000-400 cm^{-1}). The data is usually presented as percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

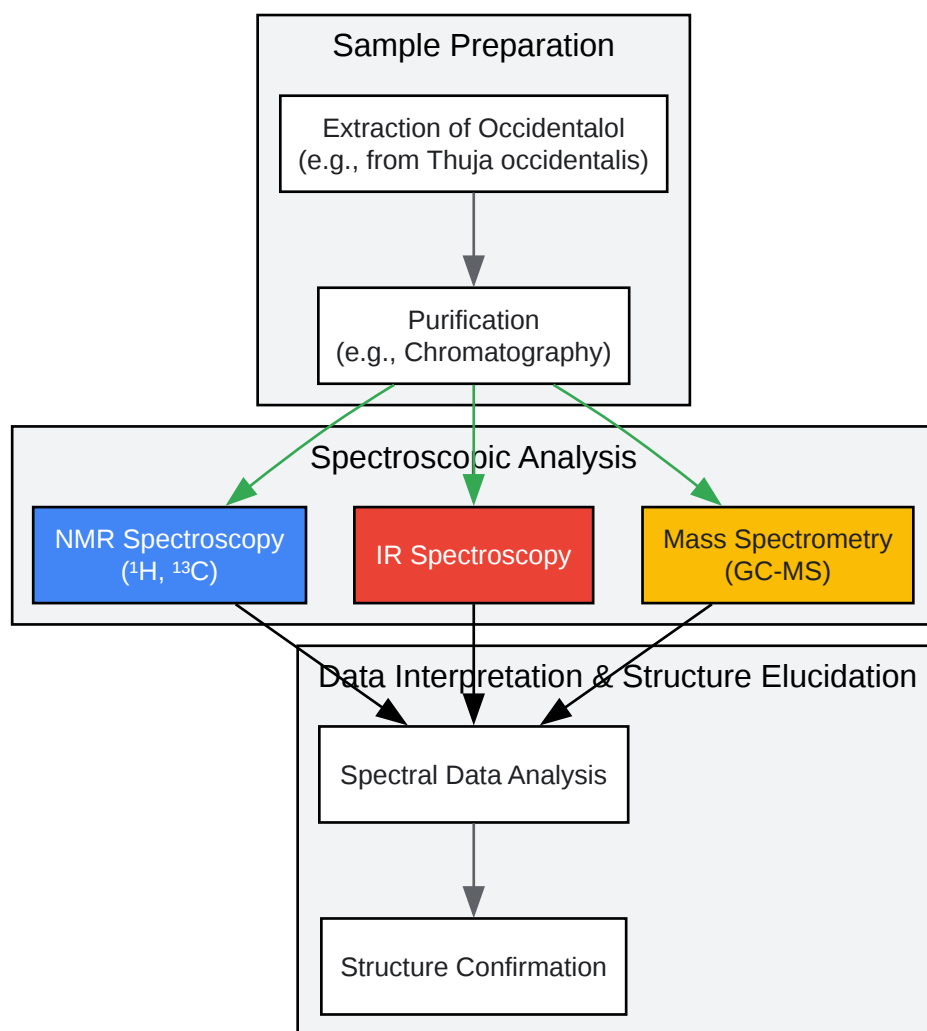
Gas Chromatography-Mass Spectrometry (GC-MS) Protocol: GC-MS is a common technique for the analysis of volatile compounds like **Occidentalol** in essential oils[16][17][18][19].

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as a DB-5 (5% phenyl-methylpolysiloxane), is typically used[4].

- Injector: Split/splitless injector, with an injection volume of approximately 1 μL .
- Oven Temperature Program: A temperature gradient is used to separate the components of the sample. A typical program might start at a lower temperature (e.g., 60°C) and ramp up to a higher temperature (e.g., 240°C).
- Carrier Gas: Helium is commonly used as the carrier gas.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV is standard.
 - Mass Analyzer: A quadrupole or ion trap mass analyzer is commonly used.
 - Scan Range: The mass-to-charge ratio (m/z) is scanned over a range that includes the molecular weight of the expected compounds (e.g., m/z 40-400).

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a natural product like **Occidentalol**.



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